

An In-depth Technical Guide to 2-Methoxy-5-methylbenzoic Acid

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Compound of Interest

Compound Name: 2-Methoxy-5-methylbenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methoxy-5-methylbenzoic acid**, a key chemical intermediate in the pharmaceutical and fine chemical industries. This document details its chemical and physical properties, outlines a standard synthesis and purification protocol, and explores its applications in drug discovery and development.

Core Properties of 2-Methoxy-5-methylbenzoic Acid

2-Methoxy-5-methylbenzoic acid, a substituted benzoic acid derivative, is a valuable building block in organic synthesis. Its molecular structure, featuring a methoxy and a methyl group on the benzene ring, allows for diverse chemical modifications, making it an important precursor for more complex molecules.

Property	Value	Reference
Molecular Weight	166.17 g/mol	[1]
Molecular Formula	C ₉ H ₁₀ O ₃	[1]
CAS Number	25045-36-7	[1]
Appearance	Solid	
Melting Point	69°C	
IUPAC Name	2-methoxy-5-methylbenzoic acid	[1]
Synonyms	5-Methyl-o-anisic acid	[1]

Synthesis and Purification

The synthesis of **2-Methoxy-5-methylbenzoic acid** can be achieved through the methylation of 2-hydroxy-5-methylbenzoic acid (p-cresotinic acid). This reaction is a common and effective method for preparing methoxy-substituted aromatic compounds.

Experimental Protocol: Synthesis

Objective: To synthesize **2-Methoxy-5-methylbenzoic acid** from 2-hydroxy-5-methylbenzoic acid.

Materials:

- 2-hydroxy-5-methylbenzoic acid
- Dimethyl sulfate
- Sodium hydroxide
- Anhydrous potassium carbonate
- Acetone
- Hydrochloric acid

- Dichloromethane
- Water
- Magnetic stirrer with heating plate
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolution and Deprotonation: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-hydroxy-5-methylbenzoic acid in acetone. Add anhydrous potassium carbonate to the solution. The potassium carbonate acts as a base to deprotonate the phenolic hydroxyl group, forming a more nucleophilic phenoxide.
- Methylation: While stirring the mixture, slowly add dimethyl sulfate. Dimethyl sulfate is a potent methylating agent. The reaction mixture is then heated to reflux and maintained at that temperature for several hours to ensure the completion of the methylation reaction.
- Work-up: After the reaction is complete, the mixture is cooled to room temperature. The acetone is removed using a rotary evaporator. The resulting residue is then dissolved in water and acidified with hydrochloric acid to protonate the carboxylic acid group.
- Extraction: The aqueous solution is extracted with dichloromethane to isolate the **2-Methoxy-5-methylbenzoic acid**. The organic layers are combined.
- Purification: The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is evaporated to yield the crude product.

Experimental Protocol: Purification by Recrystallization

Objective: To purify the synthesized **2-Methoxy-5-methylbenzoic acid**.

Materials:

- Crude **2-Methoxy-5-methylbenzoic acid**
- Ethanol
- Water
- Hot plate
- Erlenmeyer flasks
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- Dissolution: The crude **2-Methoxy-5-methylbenzoic acid** is dissolved in a minimal amount of hot ethanol in an Erlenmeyer flask.
- Hot Filtration (Optional): If insoluble impurities are present, the hot solution is filtered through a pre-heated funnel to remove them.
- Crystallization: Water is slowly added to the hot ethanolic solution until the solution becomes slightly cloudy, indicating the saturation point. The solution is then allowed to cool slowly to room temperature, followed by further cooling in an ice bath to promote crystallization.
- Isolation: The formed crystals are collected by vacuum filtration using a Buchner funnel.
- Washing and Drying: The crystals are washed with a small amount of cold ethanol-water mixture and then dried to obtain pure **2-Methoxy-5-methylbenzoic acid**.

Applications in Drug Discovery and Development

2-Methoxy-5-methylbenzoic acid serves as a crucial intermediate in the synthesis of various pharmaceutical compounds. Its structural features are incorporated into more complex molecules to modulate their biological activity.

While specific signaling pathways directly targeted by **2-Methoxy-5-methylbenzoic acid** are not extensively documented, its derivatives are known to be biologically active. For instance, related methoxybenzoic acid derivatives are precursors in the synthesis of compounds with anti-inflammatory and analgesic properties. Furthermore, the structural motif of methoxybenzoic acid is found in various drug candidates and approved drugs, highlighting its importance in medicinal chemistry.

Below is a diagram illustrating the logical workflow of utilizing **2-Methoxy-5-methylbenzoic acid** as a building block in the synthesis of a hypothetical active pharmaceutical ingredient (API).



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Logical workflow for the utilization of **2-Methoxy-5-methylbenzoic acid** in drug development.

Conclusion

2-Methoxy-5-methylbenzoic acid is a chemical compound with significant utility in organic synthesis, particularly in the development of new pharmaceutical agents. Its straightforward synthesis and versatile chemical nature make it a valuable resource for researchers and professionals in the field of drug discovery. This guide provides the foundational knowledge required for the effective handling, synthesis, and application of this important chemical intermediate.

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References

- 1. [tandfonline.com \[tandfonline.com\]](https://tandfonline.com)
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